An In-Depth Technical Guide to 3,4-Dichlorothiophene 1,1-dioxide

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Compound of Interest

Compound Name:	*3,4-Dichlorothiophene 1,1-dioxide*
CAS No.:	*52819-14-4*
Cat. No.:	*B1588001*

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Abstract

This guide provides a comprehensive technical overview of **3,4-Dichlorothiophene 1,1-dioxide**, a pivotal heterocyclic compound in modern organic synthesis. Its unique electronic and structural properties make it a highly valuable building block, particularly in the fields of pharmaceutical and agrochemical development. We will delve into its core physicochemical properties, synthesis, characteristic reactivity—with a focus on its application in Diels-Alder cycloadditions—spectroscopic signature for robust identification, and essential safety protocols for laboratory handling. This document is intended to serve as a foundational resource for researchers, chemists, and process development professionals aiming to leverage this versatile reagent in their work.

Introduction and Core Concepts

3,4-Dichlorothiophene 1,1-dioxide, also known as 3,4-dichlorothiophene sulfone, is a crystalline solid that has garnered significant interest as a synthetic intermediate. The molecule's architecture, featuring a thiophene ring flanked by two chlorine atoms and activated

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by a powerful electron-withdrawing sulfone group (SO_2), is the primary determinant of its chemical behavior.

The oxidation of the sulfur atom to the +6 state in the sulfone drastically reduces the aromatic character of the parent thiophene ring. This electronic perturbation effectively "locks" the diene system into a planar conformation, making it an exceptionally reactive and predictable component in cycloaddition reactions. Its utility is most pronounced in the synthesis of complex chlorinated cyclic and bicyclic frameworks, which are often challenging to access through other synthetic routes.

Physicochemical and Structural Properties

A clear understanding of a reagent's physical properties is fundamental to its application in a laboratory setting. The key properties of **3,4-Dichlorothiophene 1,1-dioxide** are summarized below.

Property	Value	Reference(s)
IUPAC Name	3,4-dichlorothiophene 1,1-dioxide	[1]
CAS Number	52819-14-4	[1]
Molecular Formula	$C_4H_2Cl_2O_2S$	[1]
Molecular Weight	185.02 g/mol	[1]
Appearance	White to off-white or brown crystalline solid/powder	[1]
Melting Point	108-113 °C (decomposes)	[1]
Purity	≥96% (GC) is commercially available	[1]

Synthesis and Preparation

The most common and direct route to **3,4-Dichlorothiophene 1,1-dioxide** is through the oxidation of its precursor, 3,4-dichlorothiophene. This transformation targets the lone pair of electrons on the sulfur atom without disrupting the rest of the molecule.

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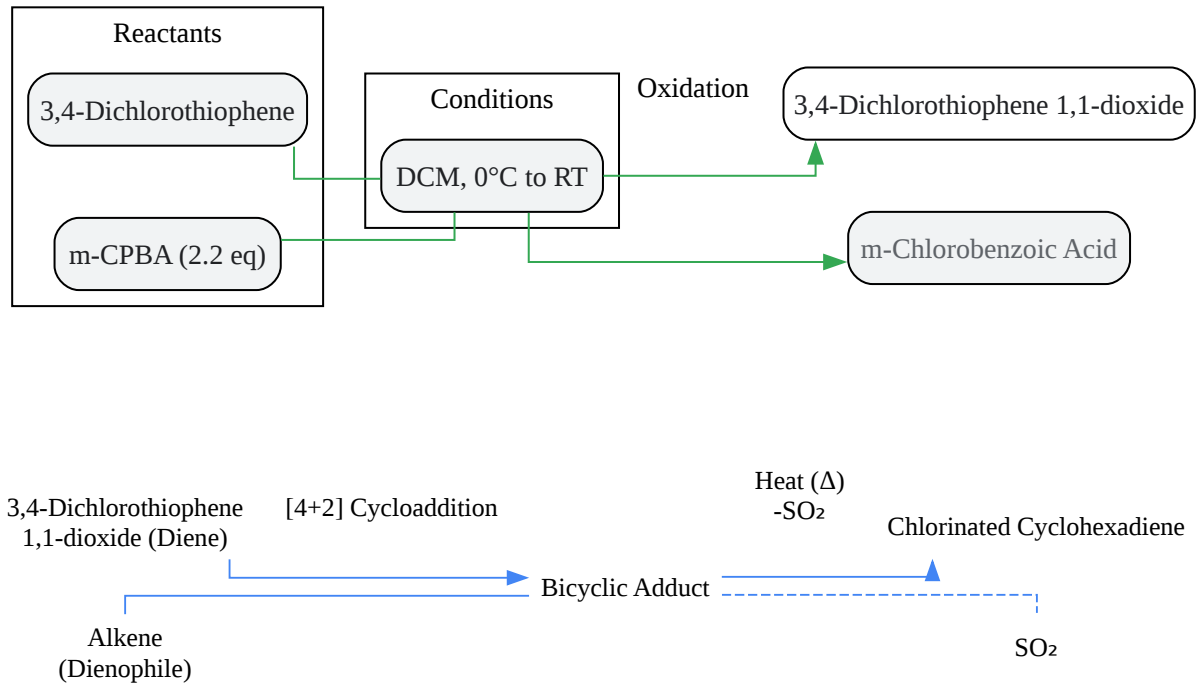
Causality in Reagent Selection:

Peroxy acids (peracids) like meta-chloroperbenzoic acid (m-CPBA) or peracetic acid are the oxidants of choice for this type of reaction.[2][3] Their efficacy stems from the presence of a weak O-O bond and an electrophilic oxygen atom, which is readily transferred to the nucleophilic sulfur of the thiophene. The reaction is typically performed in a chlorinated solvent, such as dichloromethane (DCM), to ensure solubility of the starting material and to remain inert to the oxidative conditions.[2]

Detailed Experimental Protocol: Oxidation of 3,4-Dichlorothiophene

- Dissolution: Dissolve 1.0 equivalent of 3,4-dichlorothiophene in anhydrous dichloromethane (DCM) in a round-bottom flask equipped with a magnetic stirrer and an addition funnel. Cool the solution to 0 °C using an ice-water bath.
- Oxidant Preparation: In a separate beaker, dissolve 2.2 equivalents of meta-chloroperbenzoic acid (m-CPBA, ~75% purity) in DCM.
- Controlled Addition: Add the m-CPBA solution dropwise to the cooled thiophene solution via the addition funnel over 30-60 minutes. The slow addition is crucial to control the exothermic nature of the oxidation and prevent side reactions.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 12-24 hours. Progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is fully consumed.
- Workup: Upon completion, cool the mixture again to 0 °C to precipitate the by-product, meta-chlorobenzoic acid. Filter the solid by-product. Wash the filtrate sequentially with a saturated sodium bicarbonate ($NaHCO_3$) solution to remove residual acid, followed by brine.
- Isolation: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purification: The resulting solid can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to afford pure **3,4-Dichlorothiophene 1,1-dioxide**.

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Caption: General scheme of the Diels-Alder reaction and SO_2 extrusion.

This reactivity makes it an invaluable tool for constructing chlorinated six-membered rings, which are prevalent motifs in many biologically active molecules and advanced materials.

Spectroscopic Characterization

Unambiguous identification of **3,4-Dichlorothiophene 1,1-dioxide** is achieved through a combination of standard spectroscopic techniques.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the molecule's C_{2v} symmetry, the two protons at the 2- and 5-positions are chemically equivalent.

- Expected Spectrum: A single peak (singlet) will be observed in the ^{1}H NMR spectrum.

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- Chemical Shift (δ): The protons are attached to sp^2 carbons and are significantly deshielded by the adjacent chlorine atoms and the strongly electron-withdrawing sulfone group. Their chemical shift is expected in the range of δ 7.0-7.5 ppm in $CDCl_3$, a downfield shift compared to the protons of thiophene itself (δ ~7.1-7.3 ppm). [4][5]

Infrared (IR) Spectroscopy

IR spectroscopy is particularly effective for confirming the presence of the sulfone group.

- Characteristic Absorptions: The sulfone group gives rise to two distinct, strong stretching vibrations. [6] * Asymmetric SO_2 Stretch: 1300-1350 cm^{-1}
    - Symmetric SO_2 Stretch: 1120-1160 cm^{-1}
- Other Bands: C-H stretching for the aromatic protons will appear above 3000 cm^{-1}, and C=C stretching will be observed in the 1500-1600 cm^{-1} region.

Vibration	Typical Wavenumber (cm^{-1})	Intensity
Asymmetric SO_2 Stretch	1325 ± 25	Strong
Symmetric SO_2 Stretch	1140 ± 20	Strong
C=C Stretch	~1550	Medium-Weak
=C-H Stretch	>3000	Medium

Mass Spectrometry (MS)

Mass spectrometry is definitive for confirming the molecular weight and elemental composition, especially the presence of two chlorine atoms.

- Isotopic Pattern: Chlorine has two stable isotopes, ^{35}Cl (~75% abundance) and ^{37}Cl (~25% abundance). [7]A molecule containing two chlorine atoms will exhibit a characteristic cluster of peaks for the molecular ion (M^+). [8][9] * M^+: Contains two ^{35}Cl atoms.
    - M+2: Contains one ^{35}Cl and one ^{37}Cl atom.

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- M+4: Contains two ^{37}Cl atoms.

- Expected m/z values:
  - M^+: 184 (for $C_4H_2{}^{35}Cl_2O_2S$)
  - M+2: 186
  - M+4: 188
- Relative Intensity Ratio: The theoretical intensity ratio for these peaks is approximately 9:6:1, providing a clear signature for a dichlorinated compound. [8]

Safety, Handling, and Storage

As a Senior Application Scientist, ensuring laboratory safety is paramount. **3,4-Dichlorothiophene 1,1-dioxide** is a hazardous substance and must be handled with appropriate precautions.

GHS Hazard Identification

The compound is classified with the following hazards:

GHS Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled

Self-Validating Safety Protocol

This protocol ensures user safety through mandatory engineering controls and personal protective equipment (PPE).

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- Engineering Controls: All manipulations (weighing, transferring, reactions) MUST be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors. [10]2. Personal Protective Equipment (PPE):
    - Eye Protection: Chemical safety goggles are mandatory. A face shield should be used when handling larger quantities. [11] * Hand Protection: Use double-gloving, with a robust outer glove (e.g., nitrile) suitable for chlorinated compounds. [11]Check glove compatibility charts. Gloves must be inspected before use and changed immediately if contamination is suspected.
    - Body Protection: A flame-resistant lab coat must be worn and fully buttoned. Ensure legs are covered and wear closed-toe shoes. [11]3. Handling: Avoid creating dust. Use appropriate tools (spatulas) for transfers. In case of skin contact, wash immediately and thoroughly with soap and water. For eye contact, flush with copious amounts of water for at least 15 minutes and seek immediate medical attention.
- Storage: Store the compound in a tightly sealed, clearly labeled container. Keep it in a cool, dry, and well-ventilated area designated for toxic chemicals, away from incompatible materials such as strong oxidizing agents. [12][13]5. Disposal: All waste containing this compound must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain. [10]

References

- Schreiber, K. C. (2002). Infrared Spectra of Sulfones and Related Compounds. Analytical Chemistry, 21(10). Available at: [Link]
- Dong Group. (2014). Chemistry of Thiophene 1,1-Dioxides. Available at: [Link]
- VelocityEHS. (2015). Dichloromethane (Methylene Chloride) Hazards & Safety Information. Available at: [Link]
- Clark, J. (n.d.). mass spectra - the M+2 peak. Chemguide. Available at: [Link]
- ResearchGate. (n.d.). ^{1}H NMR of benzothiophene sulfone in CDCl3. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Ghorbani, M., et al. (2020). Mechanism of the Aromatic Hydroxylation of Thiophene by Acid-Catalyzed Peracid Oxidation. ResearchGate. Available at: [Link]
- Ashenhurst, J. (2017). The Diels-Alder Reaction. Master Organic Chemistry. Available at: [Link]
- Michigan State University Department of Chemistry. (n.d.). Infrared Spectroscopy. Available at: [Link]
- ResearchGate. (n.d.). Sulfur X-ray Absorption and Emission Spectroscopy of Organic Sulfones. Available at: [Link]
- Queen's University Belfast. (2024). Oxidation of alcohols and aldehydes with peracetic acid and a Mn(II)/Pyridin-2-carboxylato catalyst. Available at: [Link]
- Chloro pattern in Mass Spectrometry. (2023). YouTube. Available at: [Link]
- Organic Syntheses. (n.d.). Working with Hazardous Chemicals. Available at: [Link]
- Wikipedia. (n.d.). Diels–Alder reaction. Available at: [Link]
- Google Patents. (n.d.). US2492644A - Process for making 2,5-dichlorothiophene.
- Chemistry LibreTexts. (2022). Isotope Abundance. Available at: [Link]
- ORS. (n.d.). DS Fact Sheet: Working Safely with Dichloromethane (DCM, Methylene Chloride). Available at: [Link]
- Organic Chemistry Portal. (n.d.). Peracetic acid. Available at: [Link]
- Euro Chlor. (n.d.). Guidance on Storage and Handling of Chlorinated Solvents. Available at: [Link]
- ACS Publications. (2023). Sulfur X-ray Absorption and Emission Spectroscopy of Organic Sulfones. Available at: [Link]
- NPTEL. (n.d.). Module 1: Oxidation Reactions. Available at: [Link]

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- The Organic Chemistry Tutor. (2021). Diels Alder Reaction. YouTube. Available at: [Link]
- Google Patents. (n.d.). DE102005031348B4 - Process for the preparation of 3,4-dichloroisothiazolecarboxylic acid.
- ACS Publications. (2026). Regio- and Stereoselective Synthesis of 1-/3-Sulfone Sugars Controlled by the Amount of SnCl4. Available at: [Link]
- Chemistry Steps. (n.d.). Isotopes in Mass Spectrometry. Available at: [Link]
- Organic Syntheses. (n.d.). Procedure for 2-Cyanoethanethiol. Available at: [Link]
- Science Ready. (n.d.). Safe Handling & Disposal of Organic Substances – HSC Chemistry. Available at: [Link]
- SlidePlayer. (2021). Radicals and Mass Spectrometry (MS). Available at: [Link]
- Taylor & Francis Online. (n.d.). Sulfones – Knowledge and References. Available at: [Link]
- Chemistry Stack Exchange. (2021). Mechanism for Diels–Alder of alkene with substituted thiophene sulfone with loss of sulfur dioxide. Available at: [Link]
- Chemistry LibreTexts. (2020). Infrared Spectra of Some Common Functional Groups. Available at: [Link]
- ResearchGate. (2018). Synthesis of Tetrahydrothiophene 1,1-Dioxides Fused to Oxazolidin-2-one and Morpholin-2-one Fragments. Available at: [Link]
- Abraham, R. J., et al. (n.d.). 1H chemical shifts in NMR. Part 18. Ring currents and π-electron effects in hetero-aromatics. Magnetic Resonance in Chemistry. Available at: [Link]
- ResearchGate. (n.d.). Determination of Sulfate Groups in Complex Mixtures by Infrared Spectroscopy. Available at: [Link]
- Illinois State University. (n.d.). Table of Characteristic IR Absorptions. Available at: [Link]
- ACS Publications. (n.d.). Mass Spectra of Diaryl Sulfones. Available at: [Link]

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- 1. 3,4-dichlorothiophene 1,1-dioxide | 52819-14-4 [chemicalbook.com]
- 2. archive.nptel.ac.in [archive.nptel.ac.in]
- 3. documents.thermofisher.com [documents.thermofisher.com]
- 4. Thiophene(110-02-1) 1H NMR spectrum [chemicalbook.com]
- 5. 1H chemical shifts in NMR. Part 18.1 Ring currents and π-electron effects in hetero-aromatics - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 6. researchgate.net [researchgate.net]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. chemguide.co.uk [chemguide.co.uk]
- 9. m.youtube.com [m.youtube.com]
- 10. scienceready.com.au [scienceready.com.au]
- 11. ors.od.nih.gov [ors.od.nih.gov]
- 12. ehs.com [ehs.com]
- 13. chlorinated-solvents.eu [chlorinated-solvents.eu]

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